

Essential Safety and Disposal Guidance for BI-749327

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Compound of Interest

Compound Name: BI-749327

Cat. No.: B2540885

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BI-749327** are paramount for laboratory safety and environmental protection. This document provides a procedural guide for the safe disposal of **BI-749327**, alongside essential safety data and an overview of its biological mechanism of action.

Safety and Handling Information

BI-749327 is an inhibitor of the transient receptor potential canonical 6 (TRPC6) channel. While comprehensive hazard information is not fully established, it should be handled as a potentially hazardous substance. Users must consult the complete Safety Data Sheet (SDS) provided by the supplier before use.

General Safety Precautions:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Wash hands thoroughly after handling.

Quantitative Data Summary

The following table summarizes key quantitative data for **BI-749327**.

Property	Value
Molecular Formula	C ₂₃ H ₂₁ F ₃ N ₄ O ₂
Molecular Weight	442.4 g/mol
Solubility in DMSO	1 - 10 mg/mL (Sparingly soluble)
Solubility in Acetonitrile	0.1 - 1 mg/mL (Slightly soluble)
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

Dispose of **BI-749327** and its containers in accordance with all applicable local, state, and federal regulations.

- Waste Identification:
 - Characterize all waste containing **BI-749327** as potentially hazardous chemical waste. This includes unused neat compound, solutions, contaminated labware (e.g., pipette tips, vials), and contaminated PPE.
- Waste Segregation:
 - Solid Waste: Collect unused or expired solid **BI-749327** and contaminated disposable labware in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Collect solutions containing **BI-749327** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
 - Sharps Waste: Dispose of any needles or other sharps used for handling **BI-749327** in a designated sharps container.
- Container Labeling:

- Label all waste containers with "Hazardous Waste" and the full chemical name: "[4-(6-amino-3-pyridazinyl)-1-piperidinyl][4-[4-(trifluoromethyl)phenoxy]phenyl]-methanone" or "**BI-749327**".
- Indicate the approximate concentration and quantity of the waste.
- Storage of Waste:
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide the EHS department or contractor with the Safety Data Sheet for **BI-749327**.

BI-749327 Signaling Pathway

BI-749327 is a selective antagonist of the TRPC6 ion channel. Activation of TRPC6 leads to an influx of calcium ions (Ca^{2+}), which in turn activates the calmodulin-dependent phosphatase, calcineurin. Calcineurin then dephosphorylates the Nuclear Factor of Activated T-cells (NFAT), allowing it to translocate to the nucleus and promote the transcription of genes involved in pathological processes such as cardiac hypertrophy and fibrosis. By blocking TRPC6, **BI-749327** inhibits this signaling cascade.^{[1][2][3][4]}



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BI-749327 Inhibition of the TRPC6-Calcineurin-NFAT Signaling Pathway.

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